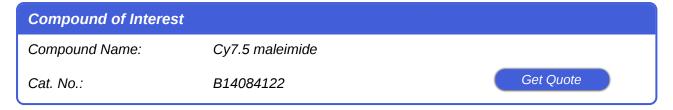


# Application Notes: Cy7.5 Maleimide for Cellular Fluorescence Microscopy

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cy7.5 maleimide** is a near-infrared (NIR) fluorescent dye that offers significant advantages for fluorescence microscopy, particularly in cellular and in vivo imaging.[1][2][3] Its fluorescence in the NIR spectrum (approximately 750-800 nm) minimizes background autofluorescence from biological tissues, leading to a higher signal-to-noise ratio.[1][2] This property also allows for deeper tissue penetration compared to visible light fluorophores, making it a valuable tool for advanced imaging applications.[2][3]

The maleimide functional group provides high selectivity for sulfhydryl (thiol) groups, which are present in the cysteine residues of proteins and peptides.[1][4] This specificity allows for the precise labeling of target biomolecules. The reaction between the maleimide and a thiol group forms a stable thioether bond, ensuring a permanent fluorescent tag on the molecule of interest.[1][5] Labeled proteins, such as antibodies, can then be used as probes to visualize specific cellular structures, track molecular pathways, and quantify protein expression in fluorescence microscopy, flow cytometry, and immunoassays.[1][2]

## **Properties and Handling**

Proper handling and storage of **Cy7.5 maleimide** are crucial to maintain its reactivity and fluorescence properties. The dye is sensitive to light and moisture and should be stored at -20°C, desiccated.[1][6][7] Stock solutions are typically prepared in anhydrous dimethyl



sulfoxide (DMSO) or dimethylformamide (DMF) and can be stored at -20°C for up to a month. [1][8] For aqueous applications, sulfonated versions of **Cy7.5 maleimide** are available, which exhibit improved water solubility.[1]

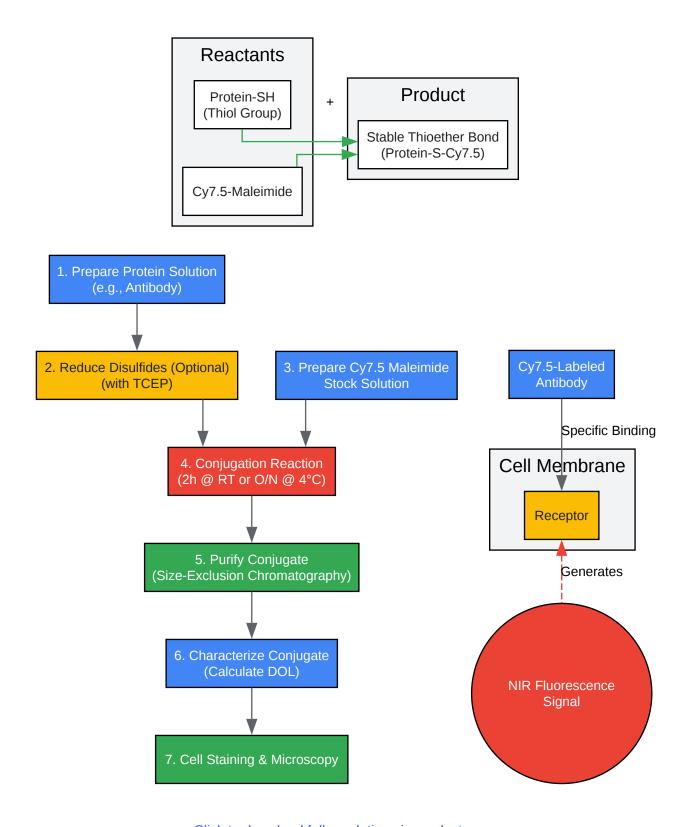
**Chemical & Spectroscopic Properties of Cy7.5** 

Property	Value
Excitation Maximum (\(\lambda\)ex)	~750-788 nm[1][3][9]
Emission Maximum (λem)	~773-808 nm[1][3][9]
Molar Extinction Coefficient (ε)	~199,000 cm <sup>-1</sup> M <sup>-1</sup> [1][5]
Reactive Group	Maleimide
Target Functional Group	Sulfhydryl (Thiol)
Recommended Reaction pH	6.5 - 7.5[1]
Solubility	DMSO, DMF[1][5]
Storage	-20°C, protected from light and moisture[1][6][7]

## Visualizing the Chemistry and Workflow

To effectively use **Cy7.5 maleimide**, it is important to understand the underlying conjugation chemistry and the overall experimental process.





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